

# Spectroscopic Unmasking of Coelichelin: An In-Depth Technical Guide

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## Compound of Interest

Compound Name: *Coelichelin*

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**Coelichelin**, a tetrapeptide hydroxamate siderophore produced by *Streptomyces coelicolor*, plays a crucial role in iron acquisition for this bacterium. Its unique structure and potent iron-chelating properties make it a subject of significant interest in microbiology and for the development of novel therapeutic agents. This technical guide provides a comprehensive overview of the spectroscopic data and experimental protocols essential for the unambiguous characterization of **coelichelin**, focusing on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

## Spectroscopic Data for Ga(III)-Coelichelin Complex

Due to the paramagnetic nature of the ferric iron ( $\text{Fe}^{3+}$ ) complex of **coelichelin**, which leads to significant broadening of NMR signals, characterization is typically performed on its diamagnetic gallium(III) ( $\text{Ga}^{3+}$ ) complex. The following tables summarize the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopic data for the Ga(III)-**coelichelin** complex recorded in  $\text{D}_2\text{O}$ .

Table 1:  $^1\text{H}$  and  $^{13}\text{C}$  NMR Spectroscopic Data for Ga(III)-**Coelichelin** in  $\text{D}_2\text{O}$ .[\[1\]](#)

Position	$\delta C$ (ppm)	$\delta H$ (ppm, mult., J in Hz)
1	153.22	8.18 (s)
2	54.49	4.45 (d, 8.9)
3	29.88	1.85 (m), 1.75 (m)
4	22.09	1.65 (m)
5	47.96	3.61 (t, 7.1)
6	174.45	-
7	59.88	4.54 (d, 2.1)
8	67.20	4.25 (qd, 6.3, 2.1)
9	19.34	1.28 (d, 6.3)
10	171.55	-
11	52.88	4.70 (t, 6.4)
12	26.69	2.05 (m), 1.95 (m)
13	28.32	1.80 (m)
14	47.96	3.61 (t, 7.1)
15	177.34	-
16	153.22	8.18 (s)
17	54.49	4.45 (d, 8.9)
18	29.88	1.85 (m), 1.75 (m)
19	22.09	1.65 (m)
20	47.96	3.61 (t, 7.1)
21	174.45	-

## Mass Spectrometry Data

High-resolution mass spectrometry (HR-MS) is a powerful tool for confirming the elemental composition and identifying **coelichelin**.

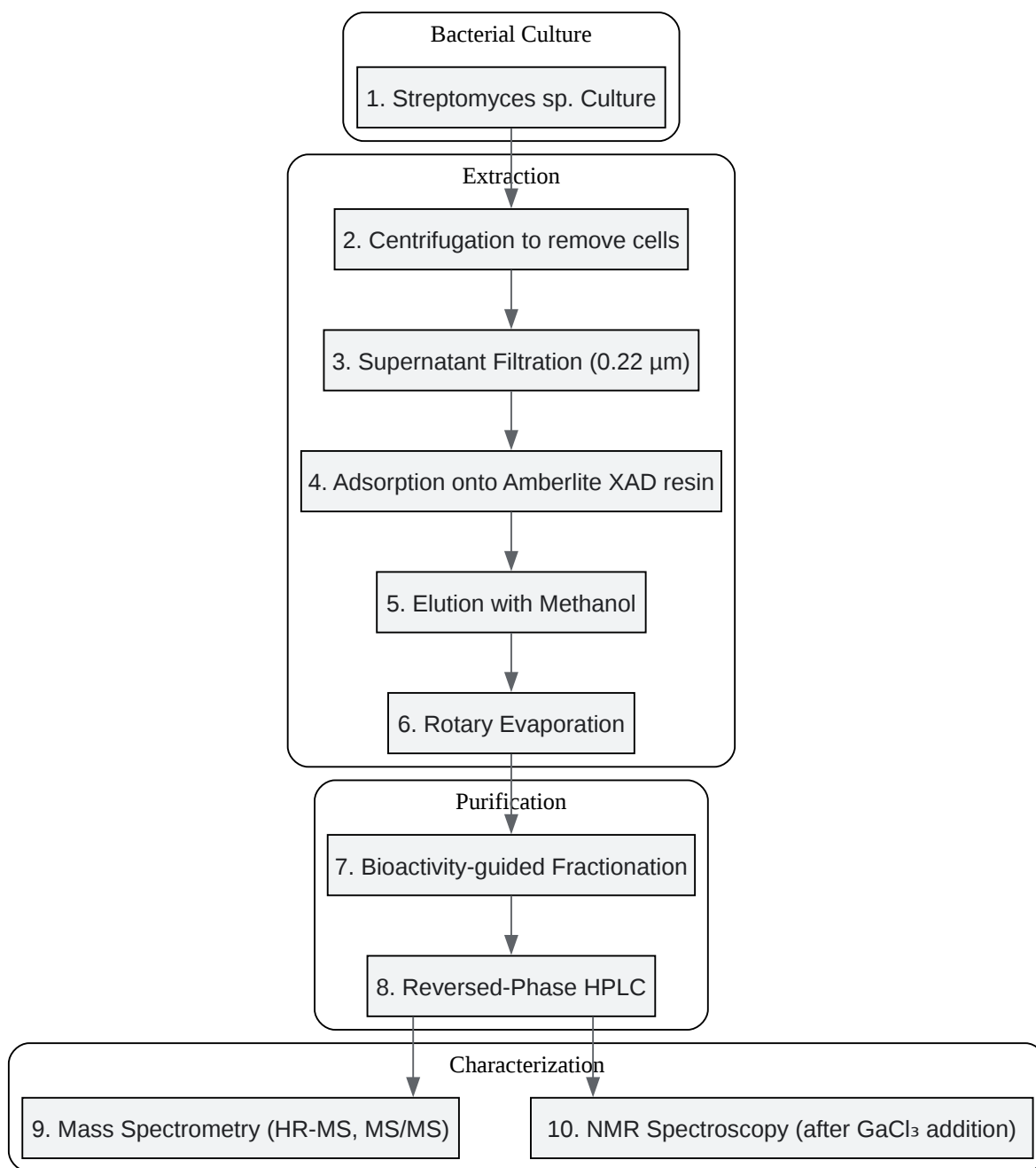
Table 2: High-Resolution Mass Spectrometry Data for **Coelichelin**.

Ion	Adduct	Observed m/z	Reference
Coelichelin	$[M+H]^+$	566.2867	[2]
Fe-Coelichelin Complex	$[M-2H+Fe]^+$	619.1946	[2]

## Experimental Protocols

### Isolation and Purification of Coelichelin

A general workflow for the isolation of siderophores like **coelichelin** from bacterial cultures is outlined below.



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A generalized workflow for the isolation and characterization of **coelichelin**.

- Culture Conditions: Streptomyces species are cultured in an iron-deficient medium to induce siderophore production.<sup>[3]</sup>
- Extraction: The culture supernatant is separated from the cells by centrifugation and filtration. The cell-free supernatant is then passed through an Amberlite XAD resin to adsorb the siderophores.<sup>[4]</sup> The resin is washed, and the siderophores are eluted with methanol. The methanolic extract is concentrated under reduced pressure.<sup>[4]</sup>
- Purification: The crude extract is subjected to bioactivity-guided fractionation, often involving reversed-phase high-performance liquid chromatography (HPLC), to yield pure **coelichelin**.<sup>[2]</sup>

## NMR Spectroscopy

NMR analyses are performed on the gallium complex of purified **coelichelin** to obtain clean spectroscopic data.<sup>[1]</sup>

- Sample Preparation: A solution of purified **coelichelin** is treated with an equimolar amount of GaCl<sub>3</sub>. The sample is then lyophilized and redissolved in deuterium oxide (D<sub>2</sub>O) for NMR analysis.
- Data Acquisition: <sup>1</sup>H and <sup>13</sup>C NMR spectra, along with 2D correlation experiments such as COSY, HSQC, and HMBC, are acquired on a high-field NMR spectrometer (e.g., 600 MHz or higher).

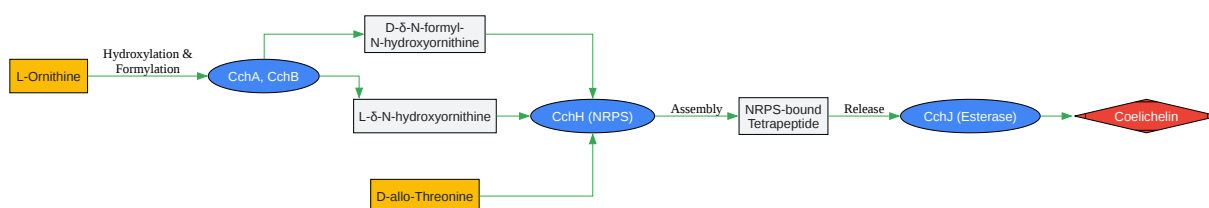
## Mass Spectrometry

High-resolution mass spectrometry is used to confirm the molecular formula and study the fragmentation pattern of **coelichelin**.

- Sample Preparation: Purified **coelichelin** is dissolved in a suitable solvent, typically a mixture of water and acetonitrile with a small amount of formic acid to promote ionization.
- Data Acquisition: High-resolution mass spectra are acquired using an electrospray ionization (ESI) source coupled to a time-of-flight (TOF) or Orbitrap mass analyzer in positive ion mode.<sup>[2]</sup> Tandem mass spectrometry (MS/MS) is performed to obtain fragmentation data for structural confirmation.<sup>[2]</sup>

## Biosynthetic Pathway of Coelichelin

The biosynthesis of **coelichelin** is directed by the *cch* gene cluster in *Streptomyces coelicolor*. It is assembled by a non-ribosomal peptide synthetase (NRPS) system.



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The biosynthetic pathway of **coelichelin** in *Streptomyces coelicolor*.

The biosynthesis begins with the modification of L-ornithine by the enzymes CchA and CchB to produce D- $\delta$ -N-formyl-N-hydroxyornithine and L- $\delta$ -N-hydroxyornithine.[5] These precursors, along with D-allo-threonine, are assembled by the non-ribosomal peptide synthetase CchH.[5] The final tetrapeptide is then released from the NRPS by the esterase CchJ to yield **coelichelin**.[5]

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## References

- 1. Bacterium secretes chemical inhibitor that sensitizes competitor to bacteriophage infection - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. A Practical Toolkit for the Detection, Isolation, Quantification, and Characterization of Siderophores and Metallophores in Microorganisms - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Screening for Microbial Metal-Chelating Siderophores for the Removal of Metal Ions from Solutions [mdpi.com]
- 5. researchgate.net [researchgate.net]
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